

Commercial & Technical Profile: 8-Chloroisoquinolin-1(2H)-one

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Compound of Interest

Compound Name: 8-Chloroisoquinolin-1(2H)-one

CAS No.: 1368031-04-2

Cat. No.: B2511584

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Executive Summary

8-Chloroisoquinolin-1(2H)-one (CAS: 1368031-04-2) is a critical heterocyclic building block employed primarily in the development of PARP inhibitors, kinase inhibitors, and GPCR modulators. Its structural significance lies in the 8-position chlorine atom, which provides steric bulk and electronic modulation distinct from the more common 5-, 6-, or 7-substituted isomers. This substitution pattern often improves metabolic stability by blocking the P450-mediated oxidation sites on the benzenoid ring while influencing the hydrogen-bond donor capability of the lactam moiety.

This guide analyzes the commercial supply landscape, details the critical quality attributes (CQAs) necessary for pharmaceutical applications, and provides a validated synthetic workflow for in-house generation when commercial stock is unavailable.

Technical Specifications & Chemical Identity

The compound exists in a tautomeric equilibrium between the lactam (isoquinolin-1(2H)-one) and lactim (1-hydroxyisoquinoline) forms. In the solid state and in polar solvents (DMSO,

Methanol), the lactam form predominates, which is critical for binding interactions in active sites requiring a hydrogen bond donor at N-2 and an acceptor at C-1.

Parameter	Specification
IUPAC Name	8-Chloroisoquinolin-1(2H)-one
Common Synonyms	8-Chloro-1-hydroxyisoquinoline; 8-Chloro-1(2H)-isoquinolone
CAS Number	1368031-04-2
Molecular Formula	C ₉ H ₆ ClNO
Molecular Weight	179.60 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM; insoluble in water
pKa (Calculated)	~9.5 (Lactam NH)

Supply Chain Landscape

The commercial availability of **8-Chloroisoquinolin-1(2H)-one** is categorized as Tier 2 (Limited Stock). Unlike the un-substituted or 5-chloro analogs, the 8-chloro isomer requires specific regioselective synthesis, limiting the number of suppliers holding bulk inventory.

Supplier Classification

- **Primary Stockholders (Immediate Dispatch):** Companies that list specific batch data or real-time stock.
- **Custom Synthesis/Lead Time (2-4 Weeks):** Suppliers that list the compound but synthesize on demand.

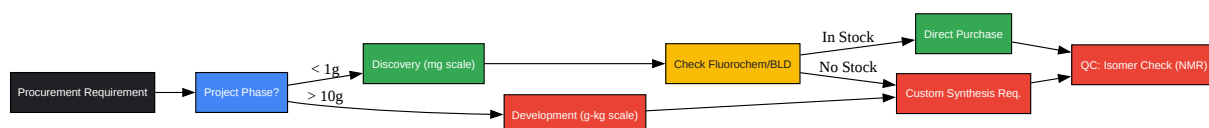
Key Commercial Suppliers

Note: Supplier status changes rapidly. Always verify current stock.

Supplier	Catalog Ref	Purity Spec	Typical Pack Size	Role
Fluorochem	10-F612206	≥98%	100mg - 10g	Primary Source (UK/EU)
BLD Pharm	BD00788056	≥95%	1g - 25g	Primary Source (Global/CN)
CymitQuimica	10-F612206	≥98%	Various	Distributor (EU)
MilliporeSigma	Inquire	N/A	N/A	Often lists 5-chloro isomer; verify CAS carefully.

Procurement Decision Logic

The following decision tree aids in selecting the correct sourcing strategy based on project phase and purity requirements.



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Figure 1: Strategic sourcing decision tree for **8-Chloroisoquinolin-1(2H)-one**, emphasizing the critical QC step for isomer verification.

Quality Assurance: Critical Impurity Profiling

When sourcing this compound, "Purity >95%" is insufficient without specific isomer confirmation. The synthetic routes used by suppliers often yield regioisomers that are difficult to separate by standard flash chromatography.

Key Impurities

- 5-Chloroisoquinolin-1(2H)-one: The most common regioisomer impurity. Arises if the starting material (chlorobenzoyl chloride or chloroisoquinoline) was not isomerically pure.
 - Detection: ^1H NMR.[1][2][3][4] The coupling constants of the aromatic protons differ. The 8-chloro isomer shows a characteristic downfield shift for H-7 due to the deshielding effect of the chlorine and carbonyl proximity.
- 1-Chloroisoquinoline: An intermediate in the synthesis (see Section 5).[1]
 - Detection: LC-MS. Distinct mass spectrum fragmentation and retention time.
- 8-Chloroisoquinoline N-oxide: Precursor impurity.
 - Detection: Polar impurity on TLC/HPLC.

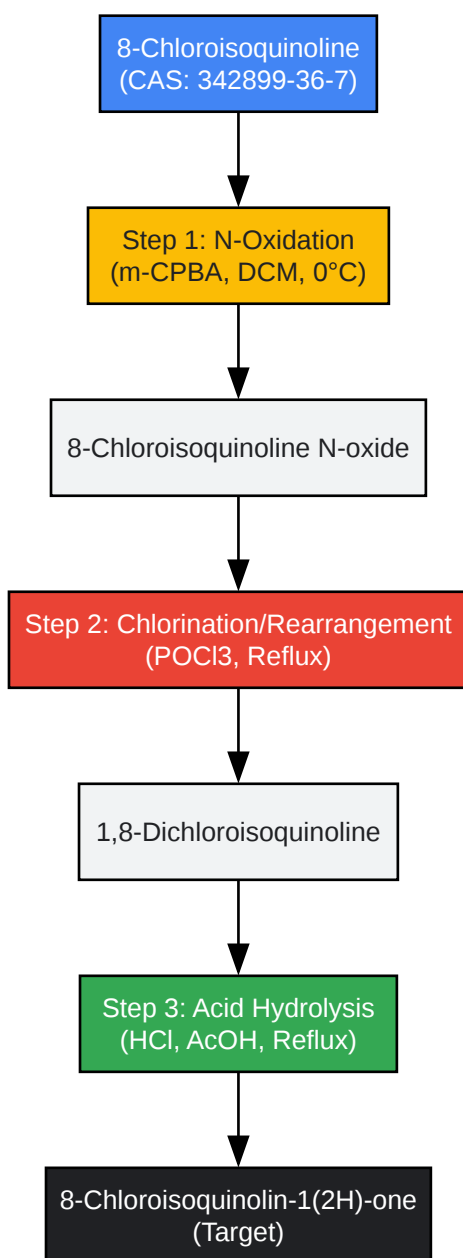
Recommended QC Protocol

- Identity: ^1H NMR ($\text{DMSO}-d_6$) is mandatory to confirm the 8-position substitution pattern.
- Purity: HPLC (C18 column, Acetonitrile/Water + 0.1% Formic Acid gradient).
- Residual Solvents: GC-MS if used for GMP tox studies (watch for residual POCl_3 byproducts).

Experimental Protocol: Synthesis & Purification

If commercial supply is unavailable or lead times are prohibitive, the following protocol provides a robust synthetic route. This method utilizes the Rearrangement of Isoquinoline N-oxides, which is generally more reliable for the 8-chloro isomer than cyclization from benzoic acids due to the availability of 8-chloroisoquinoline.

Synthetic Pathway[1][7]



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Figure 2: Step-wise synthetic workflow for the conversion of 8-chloroisoquinoline to the target lactam.

Detailed Methodology

Step 1: Preparation of 8-Chloroisoquinoline N-oxide

- Dissolve 8-Chloroisoquinoline (1.0 eq) in Dichloromethane (DCM) (10 mL/g).

- Cool to 0°C. Add m-CPBA (1.2 eq, 70-75%) portion-wise over 30 minutes.
- Warm to room temperature (RT) and stir for 12 hours. Monitor by TLC (DCM:MeOH 95:5) – N-oxide is significantly more polar.
- Workup: Wash with sat. NaHCO₃ (3x) to remove m-chlorobenzoic acid. Dry organic layer over Na₂SO₄, filter, and concentrate.[\[5\]](#)[\[1\]](#)[\[3\]](#)
- Checkpoint: Solid should be used directly; purification is usually unnecessary if washing is thorough.

Step 2: Conversion to 1,8-Dichloroisoquinoline

- Suspend the N-oxide (1.0 eq) in POCl₃ (5-10 volumes). Caution: Exothermic.
- Heat to reflux (105°C) for 2–4 hours. The solid will dissolve, and the solution will darken.
- Workup: Cool to RT. Remove excess POCl₃ under reduced pressure.[\[1\]](#)
- Pour residue onto crushed ice/water with vigorous stirring. Neutralize with NH₄OH or Na₂CO₃.
- Extract with Ethyl Acetate.[\[1\]](#)[\[6\]](#) Dry and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc) is recommended here to remove any 4-chloro regioisomers formed (though rare with 8-substituents).

Step 3: Hydrolysis to **8-Chloroisoquinolin-1(2H)-one**

- Dissolve 1,8-Dichloroisoquinoline in Glacial Acetic Acid (10 volumes).
- Add 6M HCl (5 volumes).
- Reflux for 6–12 hours. Monitor by LC-MS (conversion of -Cl to -OH/(=O)).
- Workup: Concentrate to remove bulk AcOH. Dilute with water.
- Adjust pH to ~7 with NaHCO₃. The product usually precipitates.

- Filter the solid, wash with water and cold ether.
- Recrystallization: Ethanol or MeOH/Water is suitable for final polishing.

References

- National Institutes of Health (NIH). PubChem Compound Summary: 8-chloroquinolin-2(1H)-one (Analogous Chemistry). PubChem. Retrieved March 5, 2026, from [[Link](#)].

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